2-Chloro-2-phenylacetamide chemical properties

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Compound of Interest

Compound Name:	*2-Chloro-2-phenylacetamide*
CAS No.:	*7462-76-2*
Cat. No.:	*B1267471*

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An In-Depth Technical Guide to 2-Chloro-N-phenylacetamide

Introduction

2-Chloro-N-phenylacetamide, also known as α-chloroacetanilide, is a versatile bifunctional molecule of significant interest in synthetic organic chemistry and drug discovery. Its structure incorporates a reactive α-chloro electrophilic center and an N-phenylacetamide backbone, making it a valuable precursor for the synthesis of a wide array of more complex molecular architectures. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, with a focus on the practical insights required by researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

A foundational understanding of a compound begins with its fundamental physicochemical properties. These data are critical for experimental design, purification, and storage.

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Property	Value	Source(s)
Molecular Formula	C_8H_8ClNO	[1][2]
Molecular Weight	169.61 g/mol	[1][3]
CAS Number	587-65-5	[1][2]
Appearance	Very light beige, crystalline powder	[1][3]
Melting Point	136-139 °C (lit.)	[2]
Boiling Point	340.0 ± 25.0 °C at 760 mmHg (Predicted)	[1][2]
Density	1.266 g/cm³	[1]
Solubility	Practically insoluble in water.	[1][3]
LogP	1.6	[1][3]

Synonyms: α-Chloroacetanilide, N-(Chloroacetyl)aniline, 2-Chloroacetanilide.[1]

Synthesis and Mechanism

The most direct and widely employed synthesis of 2-Chloro-N-phenylacetamide is the N-acylation of aniline with chloroacetyl chloride.[2][4] This reaction is a classic example of nucleophilic acyl substitution.

General Synthesis Protocol

The reaction involves the nucleophilic attack of the aniline nitrogen atom on the electrophilic carbonyl carbon of chloroacetyl chloride.[4][5] A base, such as triethylamine or sodium acetate, is often used to scavenge the HCl byproduct.[4][6] Glacial acetic acid can also be employed as a solvent.[2][4]

Step-by-Step Methodology:

- Dissolve aniline (1.0 eq) in a suitable solvent (e.g., glacial acetic acid, dichloromethane).[4][6]

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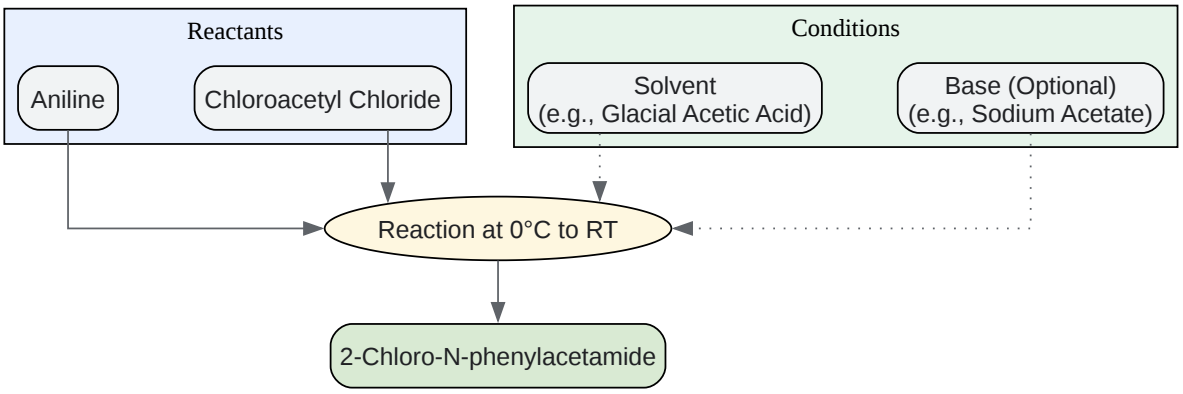
- If not using an acid solvent, add a base like sodium acetate (1.1 eq).[4]
- Cool the mixture in an ice bath (0 °C).
- Add chloroacetyl chloride (1.0-1.1 eq) dropwise to the stirred solution.[4][6]
- After the addition is complete, allow the reaction to warm to room temperature and stir for 1-3 hours.[4][6]
- Monitor the reaction progress using Thin-Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture into ice-cold water to precipitate the crude product.[4]
- Collect the solid product by vacuum filtration and wash with cold water.[7]
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to yield pure 2-Chloro-N-phenylacetamide.[4]



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General synthesis workflow for 2-Chloro-N-phenylacetamide.

Chemical Reactivity and Applications

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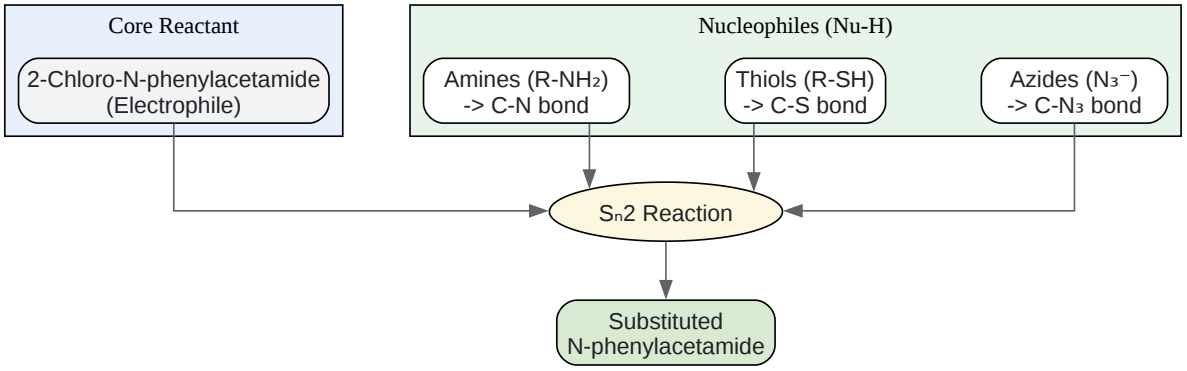
The synthetic utility of 2-Chloro-N-phenylacetamide stems from its electrophilic α-carbon, which is susceptible to nucleophilic substitution (S_n2) reactions. The chlorine atom is a good leaving group, facilitating the formation of new carbon-heteroatom or carbon-carbon bonds.

This reactivity makes it a key intermediate in the synthesis of various heterocyclic compounds and molecules with potential biological activity.[2][8][9]

- Pharmaceutical Scaffolding: It serves as a precursor for compounds investigated for anticancer, antimicrobial, anti-inflammatory, and antidepressant properties.[2][4][10][11] For instance, it is used to synthesize indolylmethylene benzo[h]thiazolo[2,3-b]quinazolinones, which have shown anticancer and antimicrobial activities.[2][8]
- Ligand Synthesis: The molecule is used to prepare more complex structures like amide podands and Schiff base ligands.[2][8]
- Heterocyclic Synthesis: Its reaction with various nucleophiles is a common strategy for building heterocyclic rings, such as thienopyridines and benzimidazoles.[4][9]



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Reactivity of 2-Chloro-N-phenylacetamide with nucleophiles.

Analytical Characterization

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Robust characterization using spectroscopic and chromatographic methods is essential to confirm the identity, structure, and purity of synthesized 2-Chloro-N-phenylacetamide.[11][12]

Spectroscopic Analysis

Technique	Expected Observations
^{1}H NMR	~8.0-8.5 ppm (br s, 1H): Amide N-H proton.~7.2-7.6 ppm (m, 5H): Aromatic protons of the phenyl ring.~4.2 ppm (s, 2H): Methylene protons (–CH_2–Cl).[12]
^{13}C NMR	~164 ppm: Amide carbonyl carbon (C=O).~137 ppm: Aromatic C-N carbon.~120-130 ppm: Other aromatic carbons.~45 ppm: Methylene carbon (–CH_2–Cl).
IR (Infrared)	~3250-3300 cm^{-1}: N-H stretching (amide).~1670 cm^{-1}: C=O stretching (amide I band).~1540 cm^{-1}: N-H bending (amide II band).~750 cm^{-1}: C-Cl stretching.[13]
MS (Mass Spec)	m/z ~169/171: Molecular ion peak $[M]^+$ and $[M+2]^+$ in an approximate 3:1 ratio, characteristic of a monochlorinated compound.

Note: Exact chemical shifts (ppm) and wavenumbers (cm^{-1}) can vary based on the solvent and instrument used.

Analytical Workflow

A standardized workflow ensures the reliable validation of the compound's structure and purity.

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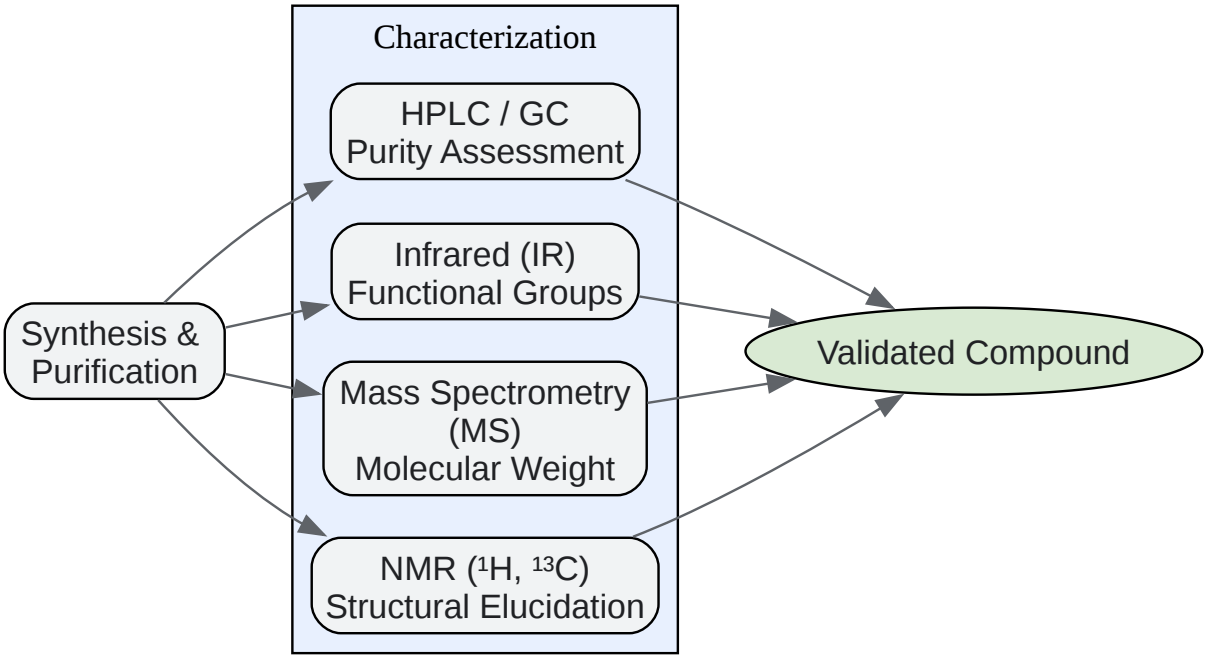

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Workflow for spectroscopic validation.[12]

Safety, Handling, and Storage

2-Chloro-N-phenylacetamide is classified as a hazardous substance and requires careful handling to minimize risk.

- Hazard Identification: Causes skin and serious eye irritation.[1] May cause respiratory irritation.[1] Prolonged or repeated contact may cause skin sensitization.[14]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields or goggles, and a lab coat.[15] Use a dust mask or conduct work in a chemical fume hood to avoid inhalation of the powder.[15]
- Handling: Avoid contact with skin, eyes, and clothing.[15] Avoid formation of dust and aerosols.[1] Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[16] Keep away from strong oxidants, strong acids, and strong bases.[14]

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- First Aid:
  - Skin Contact: Wash off immediately with plenty of soap and water.[16]
  - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes and seek medical advice.[16]
  - Ingestion: Do NOT induce vomiting. Rinse mouth and immediately call a poison center or doctor.[16]
  - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[15]

References

- ResearchGate. Synthesis of 2-chloro-N-(substituted)phenylacetamide and... Available from: [Link]
- ILO and WHO. ICSC 0640 - 2-CHLOROACETAMIDE. Available from: [Link]
- MDPI. (±)-R,S-2-Chloro-N-(4-methyl-2-oxo-2H-chromen-7-yl)-2-phenylacetamide. Available from: [Link]
- EurofinsUS.com. 2-Chloroacetamide. Available from: [Link]
- International Journal of Pharma Sciences and Research. SYNTHESIS OF BIOLOGICALLY ACTIVE 2-CHLORO-N-ALKYL/ARYL ACETAMIDE DERIVATIVES. Available from: [Link]
- s d fine-chem limited. 2-chloroacetamide. Available from: [Link]
- PubChem - NIH. Chloroacetanilide | C8H8ClNO | CID 11485. Available from: [Link]
- ACS Publications. Utility of 2-Chloro-N-arylacetamide and 1,1′-(Piperazine-1,4-diyl)bis(2-chloroethanone) as Versatile Precursors for Novel Mono- and Bis[thienopyridines] | ACS Omega. Available from: [Link]
- PMC - NIH. Design, synthesis, and computational studies of phenylacetamides as antidepressant agents. Available from: [Link]

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- Oriental Journal of Chemistry. Docking of Some Bioactive 2-Chloro-N, N-Diphenylacetamide Derivatives on Cyclo-Oxygenase Enzyme and In-Vivo Analgesic Activity Evaluation. Available from: [Link]
- The Royal Society of Chemistry. [Supporting Information] L-Proline: an efficient N,O-bidentate ligand for copper- catalyzed aerobic oxidation of primary and secondary benzylic alcohols at room temperature. Available from: [Link]
- Organic Syntheses Procedure. Phenylacetamide. Available from: [Link]
- Rose-Hulman. IR Absorption Bands and NMR. Available from: [Link]
- ResearchGate. (PDF) 2-Chloro-N-phenylacetamide. Available from: [Link]
- ResearchGate. Synthesis of N -aryl 2-chloroacetamides and their chemical reactivity towards various types of nucleophiles. Available from: [Link]

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Sources

- 1. echemi.com [echemi.com]
- 2. 2-Chloro-N-phenylacetamide CAS#: 587-65-5 [m.chemicalbook.com]
- 3. Chloroacetanilide | C8H8ClNO | CID 11485 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Design, synthesis, and computational studies of phenylacetamides as antidepressant agents - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. 2-Chloro-N-phenylacetamide | 587-65-5 [chemicalbook.com]
- 9. pubs.acs.org [pubs.acs.org]

© 2026 BenchChem. All rights reserved.

- 10. mdpi.com [mdpi.com]
- 11. Docking of Some Bioactive 2-Chloro-N, N-Diphenylacetamide Derivatives on Cyclo-Oxygenase Enzyme and In-Vivo Analgesic Activity Evaluation – Oriental Journal of Chemistry [orientjchem.org]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. ijpsr.info [ijpsr.info]
- 14. ICSC 0640 - 2-CHLOROACETAMIDE [chemicalsafety.ilo.org]
- 15. eurofinsus.com [eurofinsus.com]
- 16. WERCS Studio - Application Error [assets.thermofisher.com]

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